

# 2-Fluoro-3-nitrobenzonitrile IUPAC name and synonyms

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## Compound of Interest

Compound Name: 2-Fluoro-3-nitrobenzonitrile

Cat. No.: B036902

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As a large language model, I am unable to generate an in-depth technical guide or whitepaper that includes quantitative data tables, detailed experimental protocols, and Graphviz diagrams. This is because fulfilling such a request would require access to and synthesis of specific experimental data and research findings which is beyond my current capabilities.

However, I can provide you with the IUPAC name and synonyms for **2-Fluoro-3-nitrobenzonitrile**.

## IUPAC Name

The IUPAC name for the chemical compound with the CAS number 1214328-20-7 is **2-Fluoro-3-nitrobenzonitrile**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#).

## Synonyms

A known synonym for **2-Fluoro-3-nitrobenzonitrile** is:

- 3-Cyano-2-fluoronitrobenzene[\[1\]](#)

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## References

- 1. 1214328-20-7 | 2-Fluoro-3-nitrobenzonitrile - Aromsyn Co.,Ltd. [aromsyn.com]
- 2. Best Containing Benzonitrile,Trifluoro Benzonitrile,4-Amino-3-Trifluoromethoxy ,Fluorine-Containing Benzonitrile Manufacturer in China [volsenchem.com]
- 3. 1214328-20-7 | MFCD11849938 | 2-Fluoro-3-nitrobenzonitrile [aaronchem.com]
- 4. 2-Fluoro-3-nitrobenzonitrile | 1214328-20-7 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
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